

(5-Bromopyridin-2-yl)(morpholino)methanone

CAS 957063-06-8 properties

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Compound of Interest

Compound Name:	(5-Bromopyridin-2-yl) (morpholino)methanone
Cat. No.:	B1294229

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Technical Guide: **(5-Bromopyridin-2-yl)(morpholino)methanone** (CAS 957063-06-8)

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise overview of the known properties of the chemical compound **(5-Bromopyridin-2-yl)(morpholino)methanone**, identified by the CAS number 957063-06-8. Due to the limited availability of public research data, this guide focuses on fundamental physicochemical properties and sourcing information.

Chemical Properties and Identifiers

(5-Bromopyridin-2-yl)(morpholino)methanone is a synthetic organic compound. Its core structure consists of a brominated pyridine ring linked to a morpholine moiety via a carbonyl group. This structure suggests its potential utility as a building block in medicinal chemistry and materials science.

Property	Value	Source
CAS Number	957063-06-8	N/A
Molecular Formula	C10H11BrN2O2	N/A
Molecular Weight	271.11 g/mol	N/A
IUPAC Name	(5-bromopyridin-2-yl) (morpholin-4-yl)methanone	N/A
Canonical SMILES	C1COCCN1C(=O)C2=NC=C(C=C2)Br	N/A
InChI Key	YQVYKGNXCRFVQY- UHFFFAOYSA-N	N/A

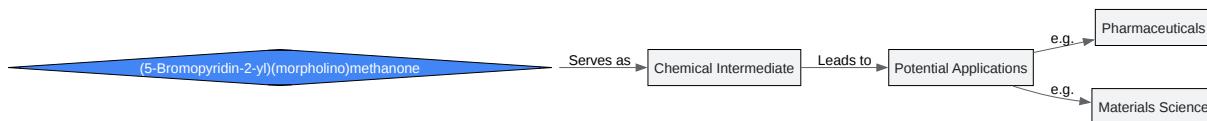
Experimental Data

Detailed experimental protocols and comprehensive characterization data for **(5-Bromopyridin-2-yl)(morpholino)methanone** are not extensively reported in publicly accessible literature. The information available is primarily from commercial suppliers.

Parameter	Value	Notes
Purity	≥97%	Typically offered by commercial suppliers.
Appearance	White to off-white solid	Visual inspection.

Logical Relationships and Potential Applications

The structural motifs present in **(5-Bromopyridin-2-yl)(morpholino)methanone**, namely the bromopyridine and morpholine groups, are prevalent in pharmacologically active molecules. The bromine atom provides a site for further chemical modification, such as cross-coupling reactions, making it a versatile intermediate in the synthesis of more complex molecules. The morpholine group is often incorporated into drug candidates to improve their pharmacokinetic properties, such as solubility and metabolic stability.

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Caption: Logical flow from the compound to its potential applications.

Sourcing and Handling

(5-Bromopyridin-2-yl)(morpholino)methanone is available from various chemical suppliers. It is intended for research and development purposes only. Standard laboratory safety precautions should be followed when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. For detailed handling and storage information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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